

# Technical Guide: (1-Ethylpiperidin-3-yl)methanol (CAS 5452-5-19-8)

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## Compound of Interest

Compound Name: (1-Ethylpiperidin-3-yl)methanol

Cat. No.: B1287607

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## Introduction

**(1-Ethylpiperidin-3-yl)methanol**, with CAS number 54525-19-8, is a substituted piperidine derivative that serves as a valuable building block in synthetic organic chemistry and medicinal chemistry. Its structure, featuring a tertiary amine within a saturated heterocyclic ring and a primary alcohol, makes it a versatile intermediate for the synthesis of more complex molecules with potential therapeutic applications. This technical guide provides a comprehensive overview of the available information on **(1-Ethylpiperidin-3-yl)methanol**, including its physicochemical properties, synthesis, safety information, and its emerging role in drug discovery, particularly in the development of agents targeting the central nervous system (CNS).

## Physicochemical Properties

A summary of the known physicochemical properties of **(1-Ethylpiperidin-3-yl)methanol** is presented in Table 1. The data has been compiled from various chemical supplier databases and publicly available resources.

Property	Value	Reference(s)
CAS Number	54525-19-8	
Molecular Formula	C <sub>8</sub> H <sub>17</sub> NO	[1]
IUPAC Name	(1-ethylpiperidin-3-yl)methanol	
Synonyms	1-Ethyl-3-piperidinemethanol	
Molecular Weight	143.23 g/mol	[1]
Physical Form	Liquid	
Boiling Point	120-125 °C	
Purity	Typically ≥95%	
Storage Temperature	2-8°C, sealed in dry conditions	
InChI Key	UFFXQKBVALLYQW- UHFFFAOYSA-N	
SMILES	CCN1CCCC(C1)CO	[1]

## Synthesis and Characterization

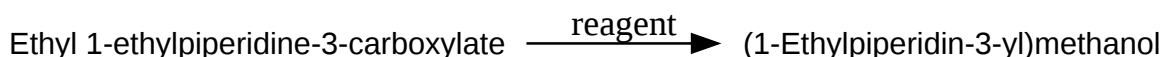
While specific, detailed, peer-reviewed synthesis protocols for **(1-Ethylpiperidin-3-yl)methanol** are not readily available in the public domain, a general synthetic approach can be inferred from standard organic chemistry transformations and the synthesis of analogous compounds. A plausible and common method involves the reduction of a corresponding carboxylic acid or ester derivative.

### General Experimental Protocol: Reduction of a Carboxylic Acid Ester

A likely synthetic route to **(1-Ethylpiperidin-3-yl)methanol** is the reduction of an N-ethylpiperidine-3-carboxylic acid ester, such as ethyl 1-ethylpiperidine-3-carboxylate. This transformation is typically achieved using a powerful reducing agent like lithium aluminum hydride (LiAlH<sub>4</sub>) in an anhydrous aprotic solvent.

## Reaction Scheme:

1. LiAlH<sub>4</sub>, Anhydrous THF
2. H<sub>2</sub>O (quench)



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Caption: General reaction scheme for the synthesis of **(1-Ethylpiperidin-3-yl)methanol**.

## Detailed Methodology (Hypothetical):

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon) is charged with a suspension of lithium aluminum hydride in anhydrous tetrahydrofuran (THF).
- **Addition of Ester:** The ethyl 1-ethylpiperidine-3-carboxylate, dissolved in anhydrous THF, is added dropwise to the LiAlH<sub>4</sub> suspension at 0°C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for several hours to ensure the complete reduction of the ester. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** The reaction is carefully quenched by the sequential dropwise addition of water, followed by a sodium hydroxide solution, and then more water, while cooling the flask in an ice bath.
- **Workup:** The resulting solid is filtered off and washed with THF or another suitable organic solvent. The filtrate is then dried over an anhydrous salt (e.g., Na<sub>2</sub>SO<sub>4</sub>), filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product can be purified by vacuum distillation to yield the desired **(1-Ethylpiperidin-3-yl)methanol** as a liquid.

## Spectral Data

Detailed spectral data (NMR, IR, MS) for **(1-Ethylpiperidin-3-yl)methanol** are not widely published in research literature. However, chemical suppliers often possess this data for their products. Researchers are advised to request the Certificate of Analysis (CoA) from the respective vendor, which typically includes this information.

## Applications in Drug Discovery and Development

The piperidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs. The presence of both a tertiary amine and a hydroxyl group in **(1-Ethylpiperidin-3-yl)methanol** makes it a versatile starting material for creating libraries of compounds for drug screening.

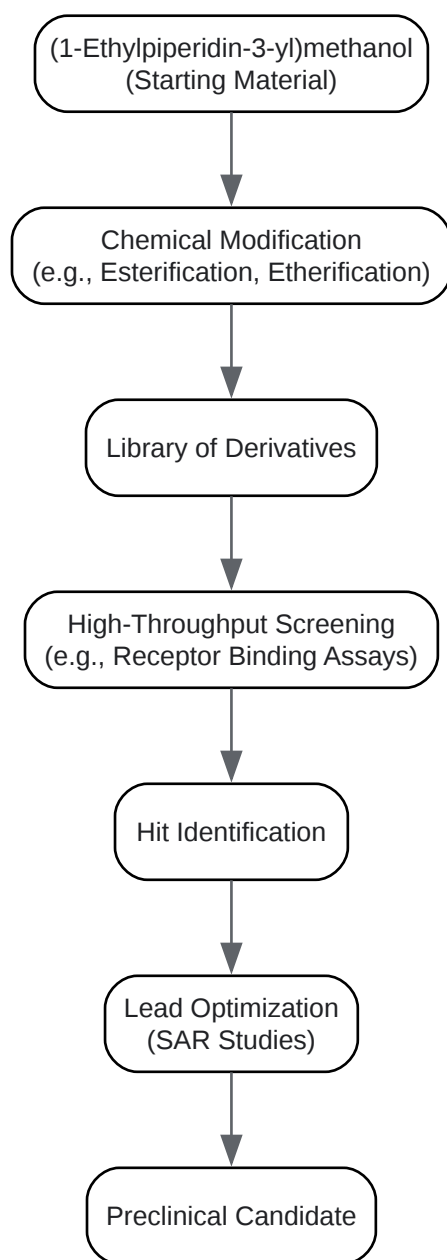
## Central Nervous System (CNS) Research

Substituted piperidines are known to interact with a variety of CNS targets. **(1-Ethylpiperidin-3-yl)methanol** serves as a key intermediate in the synthesis of compounds with potential antipsychotic and analgesic properties. The ethyl group on the piperidine nitrogen and the hydroxymethyl group at the 3-position can be readily modified to explore structure-activity relationships (SAR) and optimize properties such as receptor binding affinity, selectivity, and pharmacokinetic profiles.

## Alzheimer's Disease Research

Derivatives of piperidine-methanol have been investigated as potential therapeutic agents for Alzheimer's disease. For instance, related structures are used to synthesize compounds that aim to modulate neurotransmitter systems or other pathways implicated in the pathology of the disease. While there is no direct evidence of **(1-Ethylpiperidin-3-yl)methanol** itself having therapeutic effects, its role as a precursor is significant.

The following diagram illustrates a hypothetical workflow for utilizing **(1-Ethylpiperidin-3-yl)methanol** in a drug discovery program.



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Caption: Drug discovery workflow utilizing **(1-Ethylpiperidin-3-yl)methanol**.

There are no specific signaling pathways directly attributed to **(1-Ethylpiperidin-3-yl)methanol** in the available literature. Research has primarily focused on its utility as a synthetic intermediate.

## Safety Information

Based on available Safety Data Sheets (SDS), **(1-Ethylpiperidin-3-yl)methanol** is classified as a warning-level hazard. The pertinent safety information is summarized in Table 2.

Hazard Information	Details
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Researchers and laboratory personnel should handle this compound in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

## Conclusion

**(1-Ethylpiperidin-3-yl)methanol** is a valuable chemical intermediate with significant potential in the field of drug discovery and development, particularly for CNS-acting agents. While detailed experimental protocols and spectral data are not extensively documented in publicly accessible literature, its structural features and the established importance of the piperidine motif in medicinal chemistry underscore its utility. Further research into the synthesis of novel derivatives and their biological evaluation is warranted to fully explore the therapeutic potential stemming from this versatile building block. Researchers are encouraged to obtain compound-specific data from commercial suppliers and to employ standard synthetic and safety protocols when working with this substance.

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## References

- 1. CAS 54525-19-8: (1-ethylpiperidin-3-yl)methanol [cymitquimica.com]
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